

A Deep Dive into the Physical and Chemical Properties of Gem-Dinitroalkanes

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Fluoro-1,1-dinitroethane

Cat. No.: B079003

[Get Quote](#)

For researchers, scientists, and drug development professionals, this technical guide provides a comprehensive overview of the core physical and chemical characteristics of gem-dinitroalkanes. This class of compounds, characterized by the presence of two nitro groups attached to the same carbon atom, exhibits a unique combination of properties that make them of significant interest in both energetic materials science and medicinal chemistry.

This guide summarizes key quantitative data, details experimental protocols for their synthesis and characterization, and visualizes fundamental concepts and workflows to facilitate a deeper understanding of these versatile molecules.

Physical and Chemical Properties at a Glance

The physical and chemical properties of gem-dinitroalkanes are significantly influenced by the nature of the alkyl or cycloalkyl substituent. The strong electron-withdrawing nature of the two nitro groups imparts a notable acidity to the α -proton, a key feature governing their reactivity. The following tables provide a summary of the key physical and chemical data for a selection of representative gem-dinitroalkanes.

Table 1: Physical Properties of Selected Gem-Dinitroalkanes

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm ³)
Dinitromethane	CH ₂ (NO ₂) ₂	106.04	-3[1]	181.6 @ 760 mmHg[2]	1.501[2]
1,1-Dinitroethane	CH ₃ CH(NO ₂) ₂	120.06	121.2-121.6[3]	185.5[3]	1.355 @ 20°C[3]
2,2-Dinitropropane	(CH ₃) ₂ C(NO ₂) ₂	134.09	51-53	-	-
1,1-Dinitropropane	CH ₃ CH ₂ CH(NO ₂) ₂	134.09	-	-	-
1,3-Dinitroadamantane	C ₁₀ H ₁₄ (NO ₂) ₂	226.23	-	-	-

Table 2: Chemical Properties of Selected Gem-Dinitroalkanes

Compound Name	CAS Number	pKa	Key Reactivities
Dinitromethane	625-76-3	3.6 @ 25°C[4][5]	Forms salts with bases, undergoes condensation reactions.
1,1-Dinitroethane	600-40-8	5.21 @ 25°C[6]	Can be alkylated and acylated at the α -carbon.
2,2-Dinitropropane	595-49-3	-	Lacks an acidic proton, less reactive at the α -carbon.
1,1-Dinitropropane	601-76-3	-	Similar reactivity to 1,1-dinitroethane.
1,3-Dinitroadamantane	55100-59-9	-	Reactivity is influenced by the rigid adamantane cage.

Experimental Protocols: Synthesis and Characterization

The synthesis of gem-dinitroalkanes can be achieved through several routes, most notably via the oxidation of nitroalkanes or the nitration of species with an activated methylene group.

General Synthesis of Gem-Dinitroalkanes via Oxidative Nitration

A common and effective method for the synthesis of gem-dinitroalkanes is the oxidative nitration of a primary or secondary mononitroparaffin. This reaction is typically carried out by treating the nitronate salt of the mononitroparaffin with a mixture of a nitrite salt and an oxidizing agent, such as silver nitrate.

Experimental Protocol for the Synthesis of 1,1-Dinitroethane:

- **Preparation of the Nitronate Salt:** Dissolve nitroethane in an aqueous solution of sodium hydroxide at a controlled temperature (typically 0-10°C) to form the sodium salt of nitroethane.
- **Oxidative Nitration:** In a separate vessel, prepare an aqueous solution of sodium nitrite and silver nitrate.
- **Reaction:** Slowly add the solution of the nitroethane salt to the nitrite/silver nitrate solution with vigorous stirring, maintaining a low temperature. A precipitate of metallic silver will form.
- **Work-up:** After the reaction is complete, the silver precipitate is removed by filtration. The filtrate is then acidified to protonate the dinitroethane salt.
- **Purification:** The 1,1-dinitroethane is extracted from the aqueous solution using an organic solvent (e.g., diethyl ether or dichloromethane). The organic layer is then dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure to yield the purified product.

Caption: Workflow for the synthesis of 1,1-dinitroethane via oxidative nitration.

Characterization of Gem-Dinitroalkanes

The structural elucidation and purity assessment of gem-dinitroalkanes are typically performed using a combination of spectroscopic techniques.

Key Characterization Techniques:

- **Infrared (IR) Spectroscopy:** The presence of the nitro groups is readily identified by strong, characteristic absorption bands. The asymmetric stretching vibration of the NO₂ group typically appears in the range of 1550-1600 cm⁻¹, while the symmetric stretching vibration is observed around 1350-1380 cm⁻¹.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The chemical shift of the proton(s) on the carbon bearing the nitro groups is significantly downfield due to the strong electron-withdrawing effect. For example, the

methine proton in 1,1-dinitroethane appears at a higher chemical shift compared to the methyl protons.

- ^{13}C NMR: The carbon atom attached to the two nitro groups also exhibits a characteristic downfield chemical shift.
- Mass Spectrometry (MS): Provides information about the molecular weight and fragmentation pattern of the compound, aiding in its identification.

Caption: General workflow for the characterization of gem-dinitroalkanes.

Acidity and Structure-Reactivity Relationship

The acidity of the α -proton in gem-dinitroalkanes is a defining feature. The two electron-withdrawing nitro groups stabilize the resulting conjugate base (a nitronate anion) through resonance, making the α -proton significantly more acidic than in corresponding mononitroalkanes.

Caption: Relationship between structure and acidity in gem-dinitroalkanes.

Applications in Drug Development

While historically the focus of gem-dinitroalkane research has been on their energetic properties, there is emerging interest in their potential applications in medicinal chemistry. The unique electronic and steric properties of the gem-dinitromethyl group can be exploited in drug design to modulate the physicochemical properties of a lead compound, such as its acidity, lipophilicity, and metabolic stability.

Currently, the direct application of gem-dinitroalkanes as therapeutic agents is not well-established in publicly available literature. However, their role as synthetic intermediates and the potential for the gem-dinitromethyl group to act as a bioisostere for other functional groups are areas of active investigation. Further research is required to fully elucidate the potential of this class of compounds in drug discovery and development. No specific signaling pathways involving gem-dinitroalkanes have been prominently described in the current scientific literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Dinitromethane (EVT-14888647) | 625-76-3 [evitachem.com]
- 2. chemnet.com [chemnet.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Page loading... [guidechem.com]
- 5. dinitromethane CAS#: 625-76-3 [m.chemicalbook.com]
- 6. Page loading... [guidechem.com]
- To cite this document: BenchChem. [A Deep Dive into the Physical and Chemical Properties of Gem-Dinitroalkanes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079003#physical-and-chemical-properties-of-gem-dinitroalkanes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com